Metaproterenol-d7 Hemisulfate Salt: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*Metaproterenol-d7 Hemisulfate Salt*
Cat. No.:	*B13439699*

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Foreword: The Critical Role of Isotopically Labeled Internal Standards in Bioanalysis

In the landscape of modern drug discovery and development, the precise quantification of therapeutic agents in biological matrices is paramount. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for bioanalysis due to its inherent selectivity and sensitivity. However, the accuracy and reproducibility of LC-MS/MS data are critically dependent on the effective use of internal standards. Among these, stable isotope-labeled (SIL) internal standards, such as **Metaproterenol-d7 hemisulfate salt**, represent the pinnacle of analytical rigor. Their near-identical physicochemical properties to the analyte of interest ensure they co-elute chromatographically and experience similar ionization effects, thereby providing a reliable means to correct for variability during sample preparation and analysis. This guide provides an in-depth exploration of the chemical properties and applications of **Metaproterenol-d7 hemisulfate salt**, offering researchers and drug development professionals a comprehensive resource to support their bioanalytical endeavors.

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Chemical Identity and Physicochemical Properties

Metaproterenol-d7 hemisulfate salt is the deuterated analog of Metaproterenol hemisulfate, a non-selective β-adrenergic agonist. The incorporation of seven deuterium atoms on the isopropyl group provides a distinct mass shift, making it an ideal internal standard for the quantification of Metaproterenol in biological samples.

Property	Value	Source(s)
Chemical Name	5-(1-hydroxy-2-{[(1,1,1,2,3,3,3-$^2H_7$)propan-2-yl]amino}ethyl)benzene-1,3-diol; sulfuric acid	[1]
Synonyms	Metaproterenol-d7 Sulfate, Orciprenaline-d7 Sulfate, Alupent-d7, Metaprel-d7	[2][3]
CAS Number	1346601-49-7	[1][2][3]
Molecular Formula	$C_{11}H_{10}D_7NO_3 \cdot ½H_2SO_4$	[2]
Molecular Weight	267.34 g/mol	[2]
Appearance	White to Off-White Solid (presumed based on the non-deuterated form)	[4]
Purity	Typically ≥98% (isotopic and chemical)	[2]
Storage	2-8°C, protected from light and moisture	[1][3]

Solubility: Based on the properties of the parent compound, **Metaproterenol-d7 hemisulfate salt** is expected to be soluble in water and sparingly soluble in polar organic solvents such as methanol and DMSO.[4]

Stability: As a salt of a phenolic compound, Metaproterenol-d7 hemisulfate is susceptible to oxidation and photodegradation. It is crucial to store the compound in well-sealed containers,

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protected from light, and at refrigerated temperatures to ensure its long-term stability. Solutions should be prepared fresh whenever possible.

Spectroscopic Characterization (Predicted)

While specific spectra for **Metaproterenol-d7 hemisulfate salt** are not readily available in the public domain, we can predict the key spectroscopic features based on its structure and the known characteristics of its non-deuterated counterpart.

^{1}H NMR (Proton Nuclear Magnetic Resonance): The ^{1}H NMR spectrum is expected to show signals corresponding to the aromatic protons of the resorcinol ring and the proton on the chiral carbon bearing the hydroxyl group. The signals for the isopropyl and ethylamine protons will be absent due to deuteration.

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum will display signals for all eleven carbon atoms in the molecule. The carbons of the deuterated isopropyl group will exhibit splitting patterns characteristic of C-D coupling.

FT-IR (Fourier-Transform Infrared) Spectroscopy: The IR spectrum is anticipated to show characteristic absorption bands for the O-H stretching of the phenolic and alcohol groups, N-H stretching of the secondary amine, C-H stretching of the aromatic ring, and C-O stretching. The C-D stretching vibrations will appear at a lower frequency (around 2100-2200 cm^{-1}) compared to C-H stretching vibrations.

Mass Spectrometry (MS): In positive ion mode electrospray ionization (ESI-MS), the precursor ion will be observed at m/z corresponding to the protonated molecule $[M+H]^{+}$. Tandem mass spectrometry (MS/MS) will produce characteristic fragment ions resulting from the loss of water, the cleavage of the C-C bond adjacent to the hydroxyl group, and fragmentation of the deuterated isopropylamino side chain. The mass shift of 7 amu compared to the unlabeled compound will be evident in both the precursor and fragment ions containing the deuterated moiety.

Synthesis and Quality Control

The synthesis of Metaproterenol-d7 would likely involve the use of a deuterated starting material, such as deuterated isopropylamine, which is then reacted with a suitable precursor of the metaproterenol core structure.

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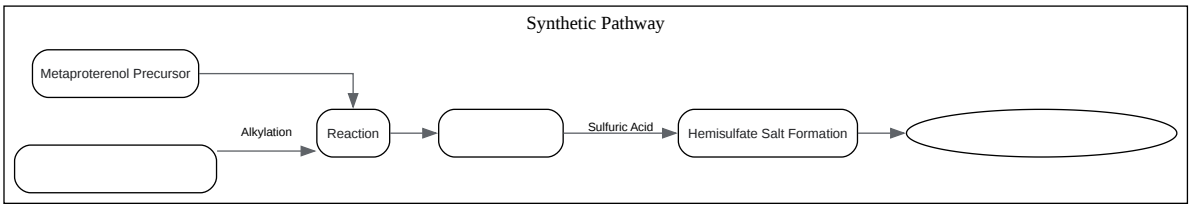

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Caption: A plausible synthetic workflow for **Metaproterenol-d7 hemisulfate salt**.

Quality Control: The quality of **Metaproterenol-d7 hemisulfate salt** is critical for its use as an internal standard. Key quality control parameters include:

- Chemical Purity: Assessed by HPLC-UV or LC-MS to ensure the absence of non-deuterated Metaproterenol and other impurities. A purity of >98% is generally required.
- Isotopic Purity: Determined by mass spectrometry to confirm the degree of deuteration and the absence of significant amounts of partially deuterated or non-deuterated species. An isotopic enrichment of ≥98% is desirable.
- Identity Confirmation: Verified by ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm the chemical structure and the position of the deuterium labels.

Application as an Internal Standard in Bioanalytical Methods

Metaproterenol-d7 hemisulfate salt is primarily used as an internal standard for the quantification of Metaproterenol in biological matrices such as plasma and urine by LC-MS/MS.

Rationale for Use

The use of a stable isotope-labeled internal standard is the most effective way to correct for variations that can occur during sample preparation (e.g., extraction efficiency) and analysis

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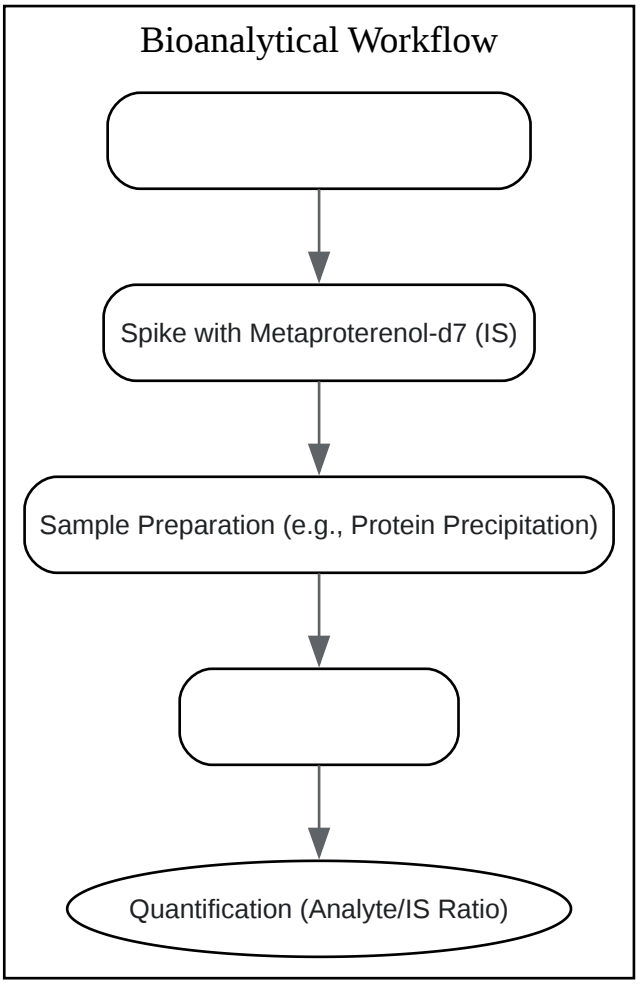
(e.g., matrix effects and instrument response). Since Metaproterenol-d7 has virtually identical chemical and physical properties to Metaproterenol, it behaves similarly throughout the analytical process, leading to more accurate and precise results.



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Caption: General workflow for bioanalysis using an internal standard.

Experimental Protocol: Quantification of Metaproterenol in Human Plasma

The following is a representative, step-by-step protocol for the analysis of Metaproterenol in human plasma using **Metaproterenol-d7 hemisulfate salt** as an internal standard. This

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protocol is intended as a starting point and should be optimized and validated for specific laboratory conditions.

1. Materials and Reagents:

- Metaproterenol reference standard
- **Metaproterenol-d7 hemisulfate salt** internal standard
- Human plasma (with anticoagulant, e.g., K_2EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

2. Preparation of Stock and Working Solutions:

- Metaproterenol Stock Solution (1 mg/mL): Accurately weigh and dissolve Metaproterenol in methanol.
- Metaproterenol-d7 Stock Solution (1 mg/mL): Accurately weigh and dissolve **Metaproterenol-d7 hemisulfate salt** in methanol.
- Metaproterenol Working Standards: Prepare a series of working standards by serial dilution of the stock solution with 50:50 (v/v) methanol/water to cover the desired calibration range (e.g., 1-1000 ng/mL).
- Internal Standard Working Solution (50 ng/mL): Dilute the Metaproterenol-d7 stock solution with 50:50 (v/v) methanol/water.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (blank, calibration standard, quality control, or unknown), add 20 µL of the internal standard working solution (50 ng/mL).

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- Vortex briefly to mix.
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

Parameter	Recommended Condition
LC System	UHPLC system
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 3 minutes, hold for 1 minute, re-equilibrate
Injection Volume	5 µL
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Metaproterenol: $[M+H]^+$ → fragment ion(s)Metaproterenol-d7: $[M+H]^+$ → fragment ion(s)
Collision Energy	To be optimized for each transition

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5. Method Validation: The bioanalytical method should be fully validated according to regulatory guidelines (e.g., FDA or EMA). Validation parameters include:

- Selectivity and Specificity
- Calibration Curve (Linearity and Range)
- Accuracy and Precision (Intra- and Inter-day)
- Lower Limit of Quantification (LLOQ)
- Matrix Effect
- Recovery
- Stability (Freeze-thaw, bench-top, long-term, and stock solution)

Conclusion

Metaproterenol-d7 hemisulfate salt is an indispensable tool for the accurate and precise quantification of Metaproterenol in biological matrices. Its properties as a stable isotope-labeled internal standard make it superior to structural analogs, ensuring robust and reliable bioanalytical data that can confidently support drug development programs. This guide has provided a comprehensive overview of its chemical properties, a plausible synthetic approach, and a detailed experimental protocol for its application. By understanding and implementing the principles outlined herein, researchers and scientists can enhance the quality and integrity of their bioanalytical results.

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